

Application Notes and Protocols for Cfm 1571 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: Cfm 1571 hydrochloride

Cat. No.: B571468

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Introduction

Cfm 1571 hydrochloride is a potent and selective activator of soluble guanylyl cyclase (sGC), a critical enzyme in the nitric oxide (NO) signaling pathway.^{[1][2][3]} By activating sGC, Cfm 1571 leads to an increase in intracellular cyclic guanosine monophosphate (cGMP), which in turn modulates various physiological processes, including smooth muscle relaxation, inhibition of platelet aggregation, and neurotransmission.^[4] Its ability to stimulate sGC independently of NO makes it a valuable tool for studying the therapeutic potential of the NO-cGMP pathway in cardiovascular diseases and other conditions characterized by impaired NO signaling.^{[1][4][5]} These application notes provide detailed protocols for the dissolution and use of **Cfm 1571 hydrochloride** in cell culture experiments.

Chemical Properties

Property	Value	Reference
Molecular Weight	444.95 g/mol	
CAS Number	1215548-30-3	
Purity	≥99%	
Appearance	Solid powder	[6]

Experimental Protocols

1. Preparation of Stock Solutions

It is crucial to prepare a concentrated stock solution of **Cfm 1571 hydrochloride** that can be stored and later diluted to the desired final concentration for cell culture experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.[6]

Materials:

- **Cfm 1571 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Determine the required concentration and volume: Based on your experimental needs, calculate the mass of **Cfm 1571 hydrochloride** required to prepare a stock solution of a specific molarity (e.g., 10 mM or 100 mM).
- Weigh the compound: Carefully weigh the calculated amount of **Cfm 1571 hydrochloride** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube.

- Dissolve the compound: Vortex the tube for 1-2 minutes to ensure complete dissolution. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization (Optional): If required, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Solubility and Storage of Stock Solutions

Solvent	Maximum Solubility	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)	Reference
Water	100 mM	0 - 4°C	-20°C	
DMSO	100 mM	0 - 4°C	-20°C	[6]

Note: For long-term storage, it is recommended to store stock solutions at -80°C for up to one year.[2][3]

2. Preparation of Working Solutions for Cell Culture

The DMSO concentration in the final cell culture medium should be kept to a minimum (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Therefore, a serial dilution of the stock solution is necessary.

Materials:

- **Cfm 1571 hydrochloride** stock solution (in DMSO)
- Pre-warmed, sterile cell culture medium (e.g., DMEM, RPMI-1640) supplemented with serum and antibiotics as required for your cell line.

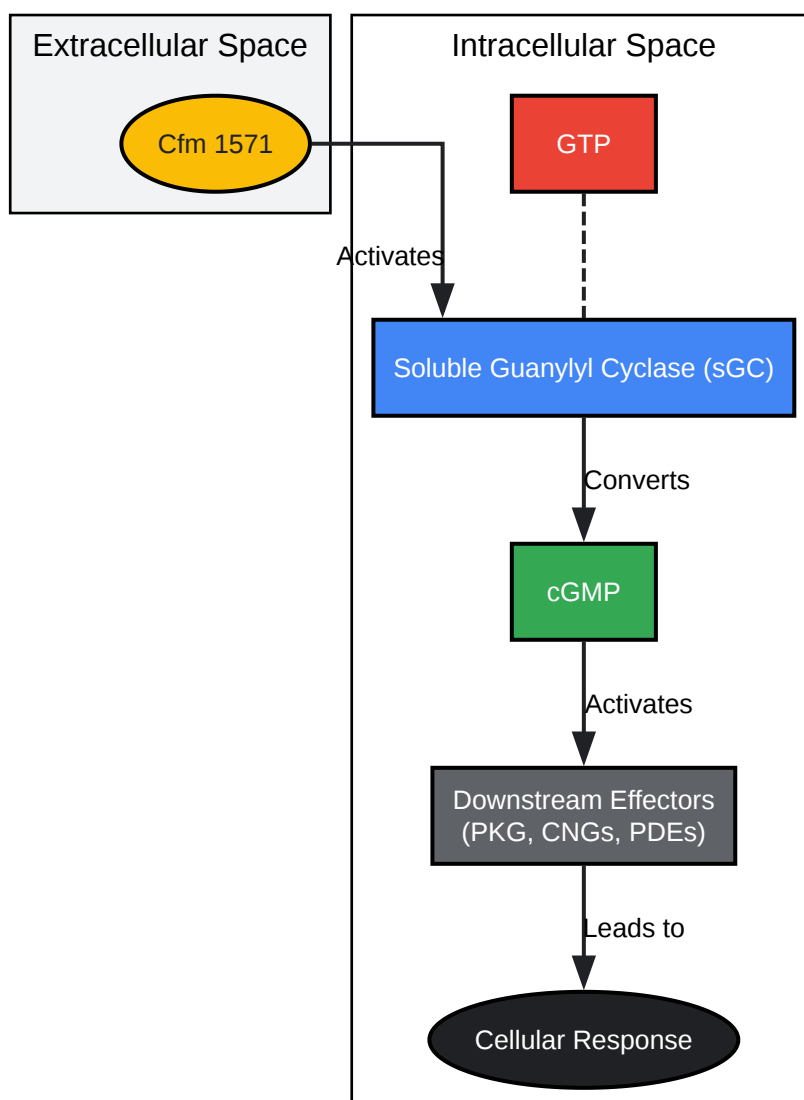
Procedure:

- **Calculate the required dilution:** Determine the volume of the stock solution needed to achieve the desired final concentration in your cell culture experiment. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would need to add 1 μ L of the stock solution.
- **Pre-dilution (Recommended):** To ensure accurate pipetting and homogenous mixing, it is good practice to perform an intermediate dilution step. For instance, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to create a 100 μ M intermediate solution.
- **Final Dilution:** Add the calculated volume of the intermediate solution to the final volume of pre-warmed cell culture medium. Mix gently by swirling or pipetting up and down.
- **Vehicle Control:** It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the Cfm 1571-treated samples.

Signaling Pathway and Experimental Workflow

Cfm 1571 Signaling Pathway

Cfm 1571 acts as a stimulator of soluble guanylyl cyclase (sGC).[1][2][3] In its basal state, sGC has low enzymatic activity. Upon binding of nitric oxide (NO) to its heme group, sGC undergoes a conformational change, leading to increased synthesis of cyclic guanosine monophosphate (cGMP) from guanosine triphosphate (GTP). Cfm 1571 can activate sGC independently of NO, leading to a similar increase in cGMP levels.[4] This elevated cGMP then activates downstream effectors such as protein kinase G (PKG), cyclic nucleotide-gated ion channels, and phosphodiesterases, resulting in various cellular responses.

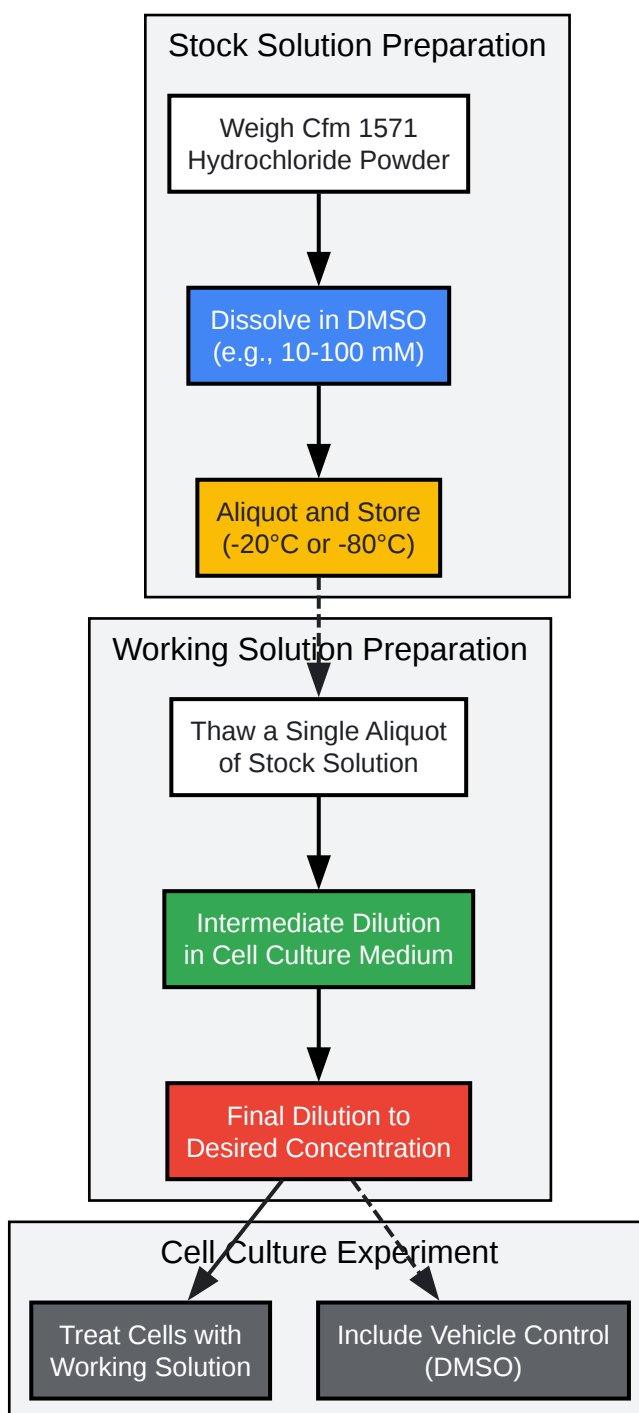


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Caption: Cfm 1571 signaling pathway.

Experimental Workflow for **Cfm 1571 Hydrochloride** Preparation

The following diagram illustrates the logical flow for preparing **Cfm 1571 hydrochloride** solutions for cell culture experiments.



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Caption: Workflow for preparing Cfm 1571 solutions.

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